

Application Notes and Protocols for In Vivo Administration of TCS 1102

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Compound of Interest

Compound Name: Tcs 1102
Cat. No.: B15618917

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These application notes provide a comprehensive overview and detailed protocols for the in vivo administration of **TCS 1102**, a potent dual orexin receptor antagonist.

Introduction

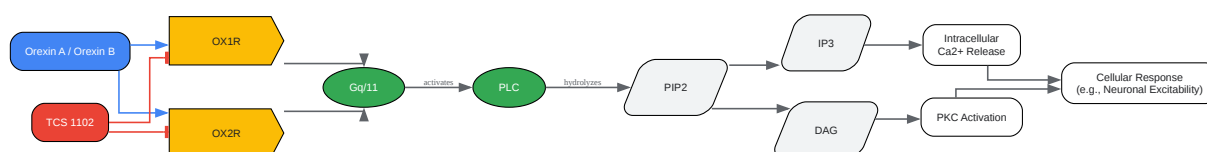
TCS 1102 is a selective and potent dual antagonist of orexin receptor 1 (OX1) and orexin receptor 2 (OX2), with significantly higher affinity for the OX2 receptor.[1][2][3][4][5][6] Orexins (also known as hypocretins) are neuropeptides that regulate various physiological functions, including wakefulness, feeding behavior, and reward pathways. By blocking the action of orexins, **TCS 1102** is a valuable tool for investigating the role of the orexin system in various physiological and pathological processes. This compound is brain-penetrant, making it suitable for in vivo studies targeting the central nervous system.[1][2]

Mechanism of Action

TCS 1102 competitively binds to and inhibits the activity of both OX1 and OX2 receptors.[5] Orexin receptors are G-protein coupled receptors (GPCRs). Orexin A binds to both OX1 and OX2 receptors, while Orexin B has a higher affinity for OX2. Upon activation by orexins, these

receptors typically couple to Gq/11 proteins, leading to the activation of phospholipase C (PLC), which in turn catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), and DAG activates protein kinase C (PKC), leading to downstream cellular responses. **TCS 1102** blocks these signaling cascades by preventing the initial binding of orexins to their receptors.

Signaling Pathway of Orexin Receptors and Inhibition by **TCS 1102**



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Caption: Orexin signaling pathway and its inhibition by **TCS 1102**.

Quantitative Data Summary

The following tables summarize the key properties and reported in vivo administration parameters for **TCS 1102**.

Table 1: Physicochemical and Pharmacological Properties

Property	Value	Reference
Molecular Weight	470.59 g/mol	[1][2]
Formula	C ₂₇ H ₂₆ N ₄ O ₂ S	[1]
Purity	≥98%	[1][2]
Solubility	Soluble to 100 mM in DMSO and ethanol	[1][2]
Storage	Store at room temperature	[1][2]
Target(s)	Orexin Receptor 1 (OX1), Orexin Receptor 2 (OX2)	[1][2][3][4][5][6]
K _i for OX1	3 nM	[1][2][3][4]
K _i for OX2	0.2 nM	[1][2][3][4]

Table 2: Summary of In Vivo Administration Parameters

Parameter	Details	Reference
Species	Rat	[4][5]
Route of Administration	Intraperitoneal (i.p.)	[1][2][4][5]
Dosage Range	10 - 100 mg/kg	[4][5]
Vehicle Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[4]
Vehicle Formulation 2	10% DMSO, 90% Corn Oil	[4]
Reported Effects	Inhibition of orexin-mediated locomotion, blockade of orexin-A induced feeding, decreased fear and anxiety.	[1][2][4][5]

Experimental Protocols

The following are detailed protocols for the preparation and administration of **TCS 1102** for in vivo studies.

4.1. Preparation of **TCS 1102** Stock Solution

- Calculate the required amount: Based on the desired concentration and final volume, calculate the mass of **TCS 1102** needed. The molecular weight is 470.59 g/mol .
- Dissolution: Dissolve the calculated amount of **TCS 1102** in 100% DMSO to prepare a concentrated stock solution (e.g., 100 mM).[1][2] Ensure complete dissolution, using gentle vortexing if necessary.

4.2. Preparation of Working Solution for In Vivo Administration

It is recommended to prepare the working solution fresh on the day of the experiment.[4]

Protocol 1: Aqueous-based Vehicle

This formulation is suitable for achieving a clear solution.[4]

- Start with the required volume of the **TCS 1102** stock solution in DMSO.
- Add PEG300 to a final concentration of 40%. Mix thoroughly.
- Add Tween-80 to a final concentration of 5%. Mix until the solution is homogenous.
- Add saline to reach the final volume (45% of the total volume). Mix thoroughly.
- The final concentration of DMSO in this vehicle is 10%.

Example for a 10 mg/kg dose in a 250g rat with an injection volume of 2 ml/kg:

- Total dose = 10 mg/kg * 0.25 kg = 2.5 mg
- Total injection volume = 2 ml/kg * 0.25 kg = 0.5 ml
- Final concentration of working solution = 2.5 mg / 0.5 ml = 5 mg/ml
- To prepare 1 ml of the working solution:

- Start with the appropriate volume of a concentrated DMSO stock. For instance, if you have a 50 mg/ml stock, you would need 100 μ l.
- Add 400 μ l of PEG300.
- Add 50 μ l of Tween-80.
- Add saline to a final volume of 1 ml (in this example, if starting with a stock, the volume of saline will be adjusted to account for the stock volume).
- If starting with solid **TCS 1102**, dissolve 5 mg in 100 μ l DMSO, then add 400 μ l PEG300, 50 μ l Tween-80, and 450 μ l saline.

Protocol 2: Oil-based Vehicle

This formulation can be used as an alternative.^[4]

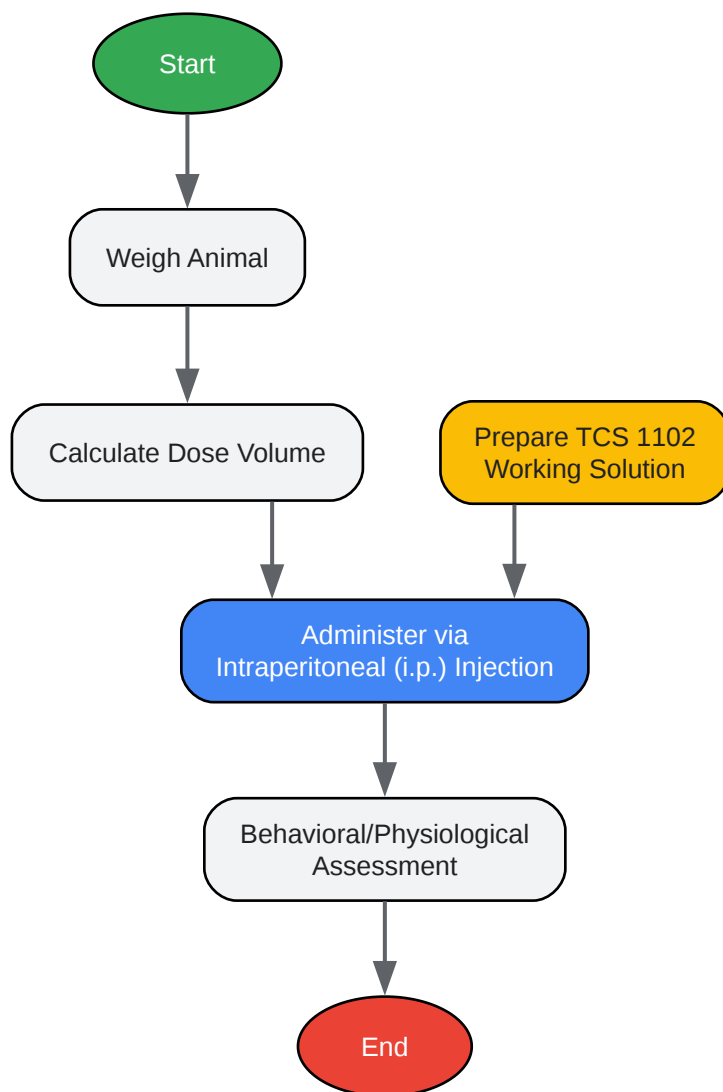
- Prepare a stock solution of **TCS 1102** in DMSO.
- Add corn oil to the DMSO stock to achieve the final desired concentration. The final volume of DMSO should be 10% of the total volume.
- Vortex or sonicate briefly to ensure a homogenous suspension.

4.3. In Vivo Administration Protocol

- **Animal Acclimatization:** Allow animals to acclimatize to the housing conditions for a sufficient period before the experiment.
- **Dosage Calculation:** Calculate the volume of the working solution to be administered based on the animal's body weight and the desired dosage.
- **Administration:** Administer the calculated volume of the **TCS 1102** working solution via intraperitoneal (i.p.) injection.
- **Control Group:** Administer the vehicle solution to the control group of animals.

- Observation: Observe the animals for any adverse effects and proceed with the planned behavioral or physiological assessments.

Experimental Workflow for In Vivo Administration of **TCS 1102**



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Caption: General workflow for the in vivo administration of **TCS 1102**.

Important Considerations

- Vehicle Effects: Always include a vehicle-treated control group in your experimental design to account for any effects of the solvent mixture.

- Solubility: If precipitation is observed during the preparation of the working solution, gentle warming and/or sonication can be used to aid dissolution.[4]
- Stability: While the solid compound is stable at room temperature, it is recommended to store stock solutions at -20°C or -80°C for long-term use.[4] Prepare working solutions fresh for each experiment.[4]
- Animal Welfare: All animal procedures should be performed in accordance with local and national guidelines for the ethical use of animals in research.

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